

Part 1: The Small Molecule Inhibitor "DNA31"

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Compound of Interest

Compound Name: DNA31

Cat. No.: B10824799

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"DNA31" is the identifier for a potent inhibitor of RNA polymerase.^{[1][2]} Its specific chemical properties are crucial for its application in research.

Data Presentation: Quantitative Properties of DNA31

The following table summarizes the key quantitative data for the small molecule DNA31.

Property	Value	Reference
Molecular Weight	898.99 g/mol	^{[1][2]}
Chemical Formula	C48H58N4O13	^{[1][2]}
CAS Number	845626-57-5	^[2]

Experimental Protocols for Molecular Weight Determination

The molecular weight of a small molecule like DNA31 is typically determined using high-resolution mass spectrometry.

Methodology: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: A solution of DNA31 is prepared in a suitable solvent, such as methanol or acetonitrile, at a low concentration (e.g., 1 µg/mL).

- **Ionization:** The sample is introduced into the mass spectrometer and ionized using an appropriate technique, most commonly Electrospray Ionization (ESI). ESI is a soft ionization method that minimizes fragmentation of the molecule, allowing for the detection of the intact molecular ion.
- **Mass Analysis:** The ionized molecules are then guided into a high-resolution mass analyzer, such as an Orbitrap or a Time-of-Flight (TOF) analyzer. These instruments are capable of measuring the mass-to-charge ratio (m/z) of ions with very high accuracy.
- **Data Analysis:** The resulting mass spectrum will show a peak corresponding to the molecular ion of **DNA31**. By analyzing the m/z value of this peak and knowing the charge state (typically +1 for ESI in positive mode), the precise molecular weight can be calculated. The high resolution allows for the determination of the monoisotopic mass and confirmation of the elemental composition.

Part 2: 31-Base Pair DNA Oligonucleotide (Hypothetical)

The term "**DNA31**" can also be interpreted as a DNA oligonucleotide composed of 31 nucleotide bases. The molecular weight and formula of such a molecule are not fixed; they depend entirely on its specific nucleotide sequence.

Data Presentation: Calculating the Molecular Weight of a DNA Oligonucleotide

The molecular weight of a single-stranded DNA (ssDNA) oligonucleotide can be calculated based on its sequence. The following table provides the molecular weights of the individual deoxyribonucleotide monophosphates.

Deoxyribonucleotide Monophosphate	Abbreviation	Chemical Formula	Molecular Weight (g/mol)
Deoxyadenosine Monophosphate	dAMP	C ₁₀ H ₁₂ N ₅ O ₆ P	331.2
Deoxyguanosine Monophosphate	dGMP	C ₁₀ H ₁₂ N ₅ O ₇ P	347.2
Deoxycytidine Monophosphate	dCMP	C ₉ H ₁₂ N ₃ O ₇ P	307.2
Deoxythymidine Monophosphate	dTMP	C ₁₀ H ₁₃ N ₂ O ₈ P	322.2

To calculate the exact molecular weight of a single-stranded DNA oligonucleotide, the following formula can be used:

$$\text{M.W.} = (\text{An} \times 313.2) + (\text{Tn} \times 304.2) + (\text{Cn} \times 289.2) + (\text{Gn} \times 329.2) + 79.0$$
^{[3][4]}

Where:

- An, Tn, Cn, and Gn are the number of each respective nucleotide in the sequence.
- The addition of 79.0 accounts for the 5' monophosphate.^{[3][4]}

For a double-stranded DNA (dsDNA) molecule, the molecular weight is approximately the sum of the molecular weights of the two complementary strands. The average molecular weight of a base pair is approximately 617.96 g/mol.^[5]

Experimental Protocols for Oligonucleotide Molecular Weight Verification

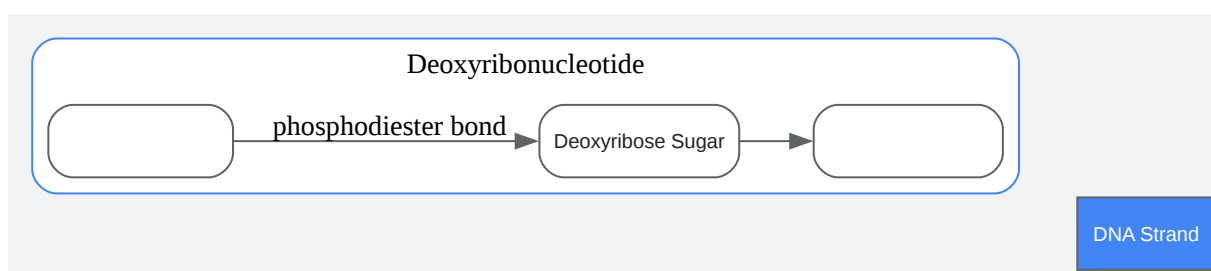
Methodology: Matrix-Assisted Laser Desorption/Ionization Time-of-Flight (MALDI-TOF) Mass Spectrometry

- Sample Preparation:** The DNA oligonucleotide sample is co-crystallized with a matrix compound (e.g., 3-hydroxypicolinic acid) on a sample plate.

- **Ionization:** A pulsed laser is directed at the sample, causing the matrix to absorb the energy and desorb, carrying the DNA molecule with it into the gas phase as an ion.
- **Mass Analysis:** The ions are accelerated into a flight tube, and the time it takes for them to reach the detector is measured. The time of flight is proportional to the mass-to-charge ratio, allowing for the determination of the molecular weight.
- **Data Analysis:** The resulting spectrum is analyzed to identify the peak corresponding to the intact oligonucleotide, confirming its molecular weight.

Visualization of DNA Structure and Composition

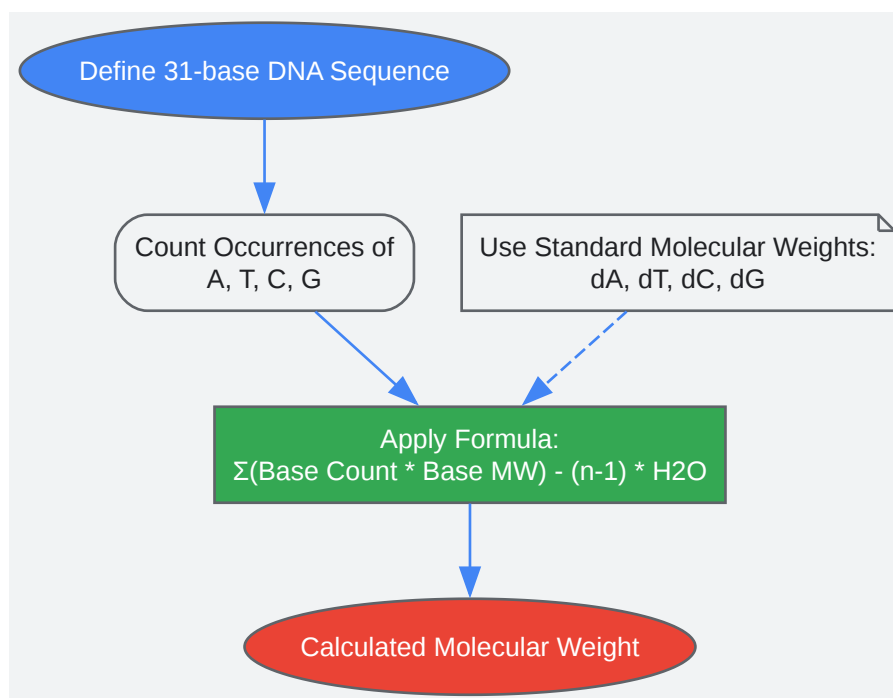
The following diagram illustrates the fundamental components of a DNA molecule, which is essential for understanding how its molecular weight is derived.



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Figure 1: The chemical components of a DNA strand.

This next diagram illustrates the workflow for calculating the molecular weight of a hypothetical 31-base DNA sequence.



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Figure 2: Workflow for calculating the molecular weight of a DNA oligonucleotide.

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